

3-Iodobenzonitrile safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Iodobenzonitrile

Cat. No.: B1295488

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An In-depth Technical Guide to the Safe Handling of 3-Iodobenzonitrile

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a detailed overview of the safety data and handling precautions for **3-Iodobenzonitrile** (CAS No: 69113-59-3), a compound often utilized in organic synthesis.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Iodobenzonitrile** is presented below. This data is essential for understanding its behavior under various laboratory conditions.



Property	Value
Molecular Formula	C ₇ H ₄ IN[1][2][3]
Molecular Weight	229.02 g/mol [1][3][4]
Appearance	White to light yellow to dark green powder/crystal[4]
Melting Point	38-43 °C
Flash Point	110 °C (230 °F) - closed cup[5]
Solubility	Soluble in Methanol[4]

Hazard Identification and GHS Classification

3-Iodobenzonitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications are summarized below, indicating significant health risks upon exposure.

Signal Word: Danger[1][4]

GHS Pictograms:

-  alt text
-  alt text

Hazard Statements (H-phrases):

Code	Statement
H301 / H302	Toxic or harmful if swallowed[1]
H311 / H312	Toxic or harmful in contact with skin[1][6]
H315	Causes skin irritation[1][4][6]
H319	Causes serious eye irritation[1][4][6]
H331 / H332	Toxic or harmful if inhaled[4][6]
H335	May cause respiratory irritation[6]

Handling Precautions and Exposure Control

Adherence to strict safety protocols is mandatory when handling **3-Iodobenzonitrile** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Use only outdoors or in a well-ventilated area, such as a certified chemical fume hood.[2][4]
- Eye Wash Stations: Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling this compound:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[4\]](#)[\[5\]](#)
- Skin Protection:
 - Wear protective gloves (e.g., nitrile rubber).
 - Wear a lab coat or other protective clothing to prevent skin contact.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate filter (e.g., N95 dust mask).[\[5\]](#)

Safe Handling Practices

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[7\]](#)
- Take precautionary measures against static discharge.[\[7\]](#)

Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage

- Store in a well-ventilated place.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[4\]](#)

- Store locked up.[4][6]
- Store under an inert gas and protect from direct sunlight, as the material may be air and light sensitive.[2][4]
- Recommended storage is in a dry, cool place, often refrigerated (0-10°C).[2][4]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[7]

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][4]

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Protocol
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[4][7]
Skin Contact	IF ON SKIN: Take off immediately all contaminated clothing. Wash with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell.[2][4]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [2][4]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[2][4]

Fire and Accidental Release Measures

Fire-Fighting

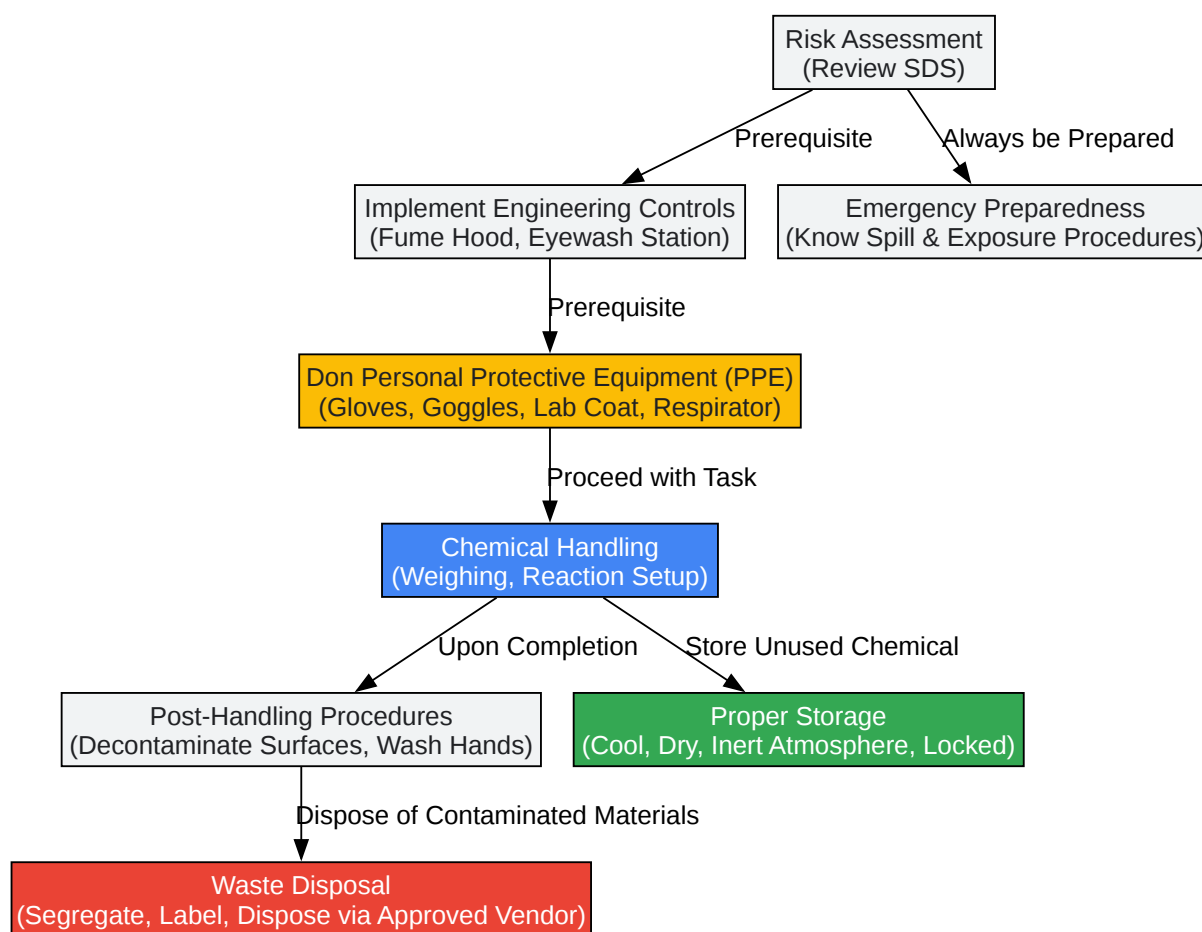
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][6]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides (NO_x), and hydrogen iodide.[2][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Remove all sources of ignition.[7]
- Containment and Cleanup: Avoid generating dust. Sweep up the spilled solid material and place it in a suitable, closed container for disposal. Do not flush into surface water or the sanitary sewer system.[7]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for handling **3-Iodobenzonitrile**, from initial assessment to final disposal.



Workflow for Safe Handling of 3-Iodobenzonitrile

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Caption: Logical workflow for the safe handling of **3-Iodobenzonitrile**.

Disclaimer: This document is intended as a guide and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always refer to the specific SDS provided by the manufacturer for the most accurate and up-to-date information before handling any chemical.

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